

Application Notes & Protocols: Techniques for Imaging BDNF Trafficking in Live Neurons

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Compound of Interest

Compound Name: *BDNF (human)*

Cat. No.: *B1139527*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Brain-Derived Neurotrophic Factor (BDNF) is a critical protein for neuronal survival, development, differentiation, and synaptic plasticity.^{[1][2]} Its function is intricately linked to its synthesis, transport, and secretion. Understanding the dynamics of BDNF trafficking within live neurons is crucial for elucidating its role in both normal physiology and in the pathophysiology of various neurological and psychiatric diseases, including Alzheimer's, Huntington's, and depression.^{[2][3]} Live-cell imaging techniques provide a powerful window into these dynamic processes, allowing for the direct visualization and quantification of BDNF-containing vesicles as they move through axons and dendrites.

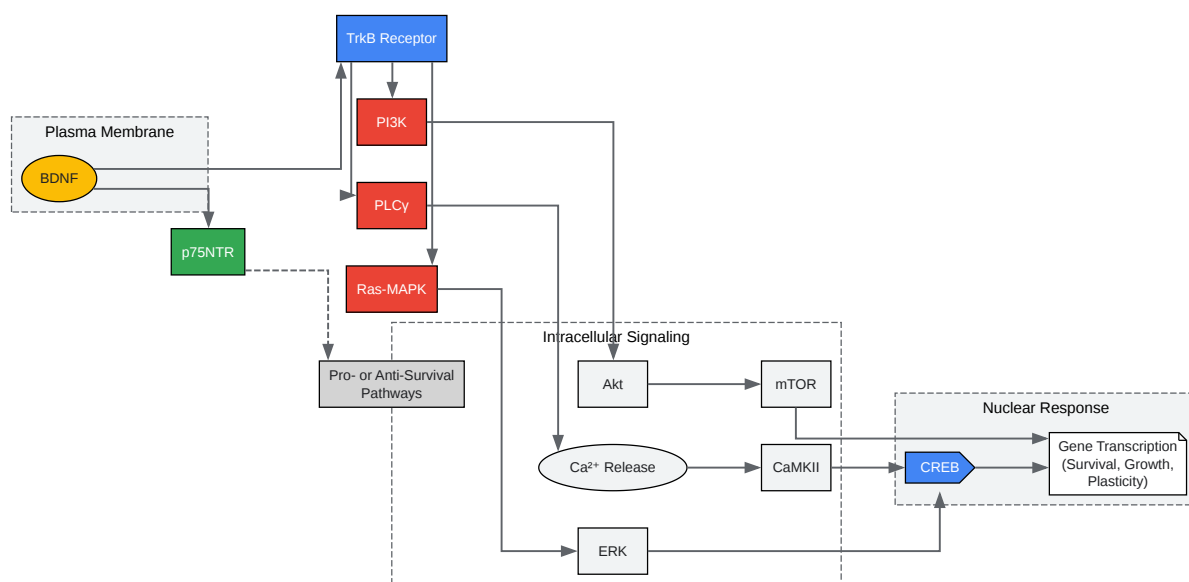
This document provides an overview of key techniques for imaging BDNF trafficking, quantitative data to compare methodologies, and detailed protocols for their implementation.

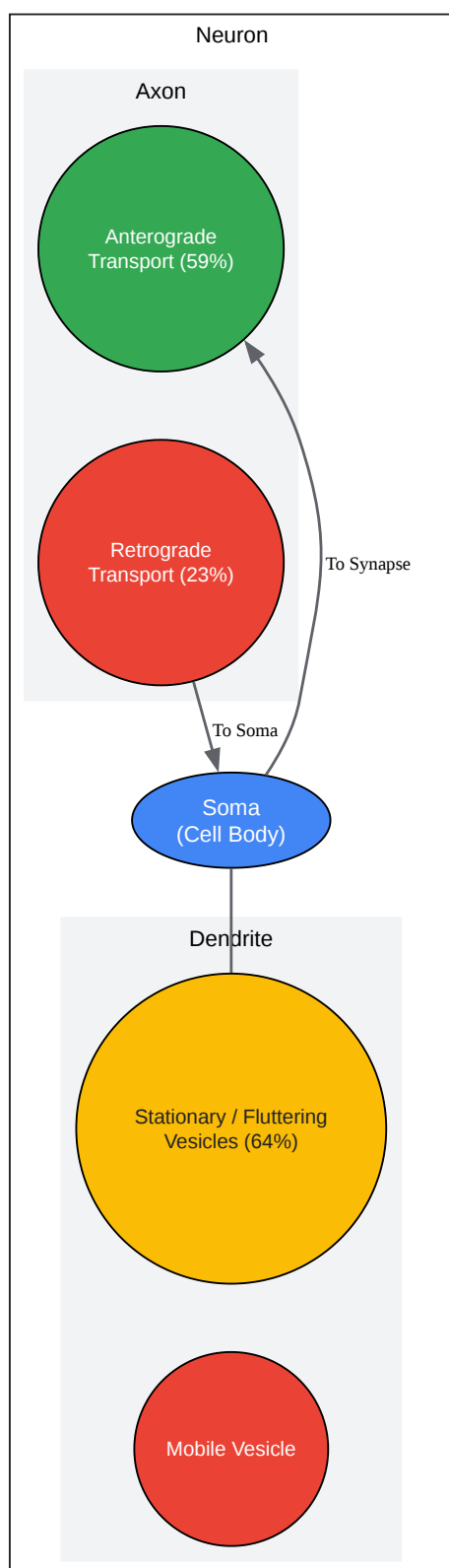
BDNF Signaling Pathways

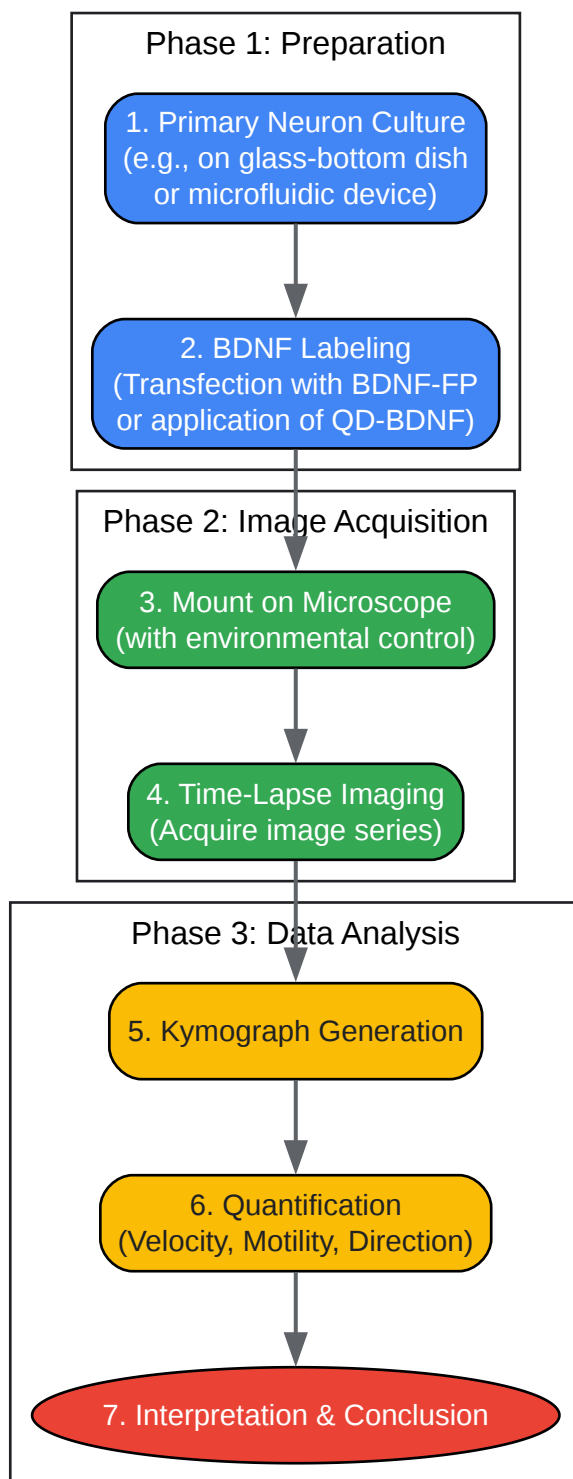
BDNF primarily signals through two distinct membrane receptors: the high-affinity Tropomyosin receptor kinase B (TrkB) and the low-affinity p75 neurotrophin receptor (p75NTR).^[4]

- **TrkB Receptor Pathway:** Binding of BDNF to TrkB induces receptor dimerization and autophosphorylation of specific tyrosine residues.^{[1][4]} This activation triggers three main downstream signaling cascades critical for neuronal survival, growth, and plasticity: the MAPK/ERK, PI3K/Akt, and PLC γ pathways.^{[3][4]} These cascades ultimately lead to changes in gene transcription and protein synthesis that support neuronal function.^[5]

- p75NTR Receptor Pathway: The p75NTR receptor can function independently or in concert with TrkB, and its activation can lead to divergent outcomes, including apoptosis or survival, depending on the cellular context.[\[3\]](#)[\[4\]](#)







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